

quality assurance procedures for Iridium-192 sources

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Compound of Interest

Compound Name: Iridium-192

Cat. No.: B1214195

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Technical Support Center: Iridium-192 Sources

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Iridium-192** (Ir-192) sources.

Frequently Asked Questions (FAQs)

Q1: What are the initial quality assurance (QA) checks required upon receiving a new Ir-192 source?

A1: Upon receipt of a new Ir-192 source, it is crucial to perform acceptance testing to verify its integrity and characteristics against the manufacturer's specifications. Key checks include:

- **Source Identification Verification:** Ensure the serial number and physical appearance of the source and its holder match the accompanying documentation.
- **Source Strength (Activity) Verification:** Independently measure the source's air kerma strength or activity. This is a critical step to ensure accurate dose delivery in experiments. The measured value should be compared with the vendor-supplied calibration certificate.^[1]
^[2] A discrepancy of more than 3% may require further investigation and consultation with the manufacturer.^[1]

- Leak Test: Perform a wipe test to ensure the sealed source is not leaking radioactive material.[3][4]
- Positional Accuracy Check: For sources used in automated systems like high-dose-rate (HDR) afterloaders, verify the accuracy of the source positioning.[5]
- Documentation Review: Confirm that all necessary documentation, including the calibration certificate and leak test results, has been provided and is in order.

Q2: How often should quality assurance checks be performed on an Ir-192 source?

A2: The frequency of QA checks depends on the specific application and regulatory requirements. However, a general schedule includes daily, monthly, and quarterly checks, especially in high-utilization settings like HDR brachytherapy.[1][6]

- Daily (before first use): Checks should include safety systems (e.g., door interlocks, radiation monitors), source exposure indicators, and audio-visual systems.[7][8]
- Monthly: More comprehensive checks of the afterloader's functions, including timer accuracy and source positioning, are recommended.
- Quarterly (often coinciding with source exchange): This is the time for a more thorough QA evaluation, including a re-calibration of the source strength and inspection of the source and its cable for any signs of wear or damage.[6]

Q3: What is a leak test and why is it important?

A3: A leak test, also known as a wipe test, is a safety procedure to detect any radioactive contamination due to a breach in the sealed Ir-192 source encapsulation.[3][4] It is critical because a leaking source can lead to the spread of radioactive material, posing a significant health risk to personnel and contaminating the work environment. The test involves wiping the external surface of the source holder and analyzing the wipe sample for any removable radioactivity.[4][9] Regulatory standards typically define a limit for removable contamination (e.g., 0.005 microcuries), and exceeding this limit indicates a leaking source that must be immediately removed from service.[3]

Q4: What are the common methods for measuring the activity of an Ir-192 source?

A4: The most common and recommended method for accurately measuring the air kerma strength (related to activity) of an Ir-192 source is by using a calibrated well-type ionization chamber.[\[1\]](#)[\[2\]](#)[\[10\]](#) This instrument provides a stable and reproducible measurement environment. Other methods include:

- In-air measurements with a cylindrical ionization chamber: This technique involves measuring the radiation field at a specific distance from the source.[\[2\]](#)[\[11\]](#)
- Solid-state phantoms: These offer a highly reproducible geometry for source calibration.[\[2\]](#)
- Liquid Scintillation Counting (LSC) and High Purity Germanium (HPGe) detectors: These methods are also capable of quantifying Ir-192 activity.[\[12\]](#)

It is crucial that the measurement instrumentation is regularly calibrated and traceable to national standards.[\[1\]](#)

Troubleshooting Guide

Issue	Possible Causes	Troubleshooting Steps & Solutions
Measured source activity significantly differs from the vendor's certificate (>3%).	1. Incorrect measurement setup or geometry. 2. Malfunctioning or uncalibrated measurement equipment (e.g., well-type chamber, electrometer). 3. Error in the vendor's calibration. 4. Source decay not accounted for correctly.	1. Verify Measurement Protocol: Double-check the experimental setup, including the source holder position and measurement distance. ^[1] 2. Check Equipment Calibration: Ensure the well-type chamber and electrometer have a valid calibration certificate. Perform a constancy check with a long-lived reference source (e.g., Cs-137). ^[1] 3. Recalculate Decay: Verify the decay calculations using the correct half-life for Ir-192 (approximately 73.83 days). ^[13] 4. Contact Vendor: If the discrepancy persists after verifying your procedures, contact the source vendor for clarification and a possible investigation.
Source fails the leak test (removable contamination exceeds the limit).	1. Damage to the source capsule's integrity. 2. Contamination of the source holder or transport container from another source.	1. Immediately Isolate the Source: Secure the source in a shielded container and clearly label it as potentially leaking. ^[4] 2. Cease Use: Do not use the source for any further experiments. ^[4] 3. Notify Radiation Safety Officer (RSO): Report the incident to your institution's RSO immediately. 4. Decontamination: Follow

		<p>established procedures for decontaminating the affected area and personnel under the guidance of the RSO. 5. Return to Manufacturer: Arrange for the safe return of the leaking source to the manufacturer for disposal.</p>
Inconsistent or inaccurate source positioning in an automated delivery system.	<p>1. Mechanical issue with the afterloader or guide tubes. 2. Software glitch in the control console. 3. Kinked or damaged source guide tube.</p>	<p>1. Perform Positional Checks: Use radiographic film or a specialized diode array to verify the dwell positions of the source.^[5] 2. Inspect Guide Tubes: Visually inspect the guide tubes for any signs of damage, kinks, or obstructions. 3. Restart System: Power cycle the control console and afterloader to rule out a temporary software issue. 4. Contact Manufacturer's Service Engineer: If the problem persists, do not attempt to repair the afterloader yourself. Contact the manufacturer's qualified service engineer for assistance.</p>
Source gets stuck in the guide tube during an experiment.	<p>1. Kinked or bent guide tube. 2. Obstruction within the guide tube. 3. Disconnected or damaged source drive cable.</p>	<p>1. Emergency Stop: Immediately initiate the emergency stop procedure for the delivery system. 2. Do Not Force Retraction: Do not attempt to force the source to retract, as this could damage the source or cable.^[14] 3. Secure the Area: Evacuate all</p>

non-essential personnel from the area and establish a controlled boundary based on radiation survey meter readings.^[14] 4. Notify RSO and Emergency Personnel: Follow your institution's emergency procedures for a stuck source. 5. Use Emergency Retrieval Tools: Only trained personnel should attempt to retrieve the source using appropriate shielding and retrieval tools.

Experimental Protocols

Protocol 1: Source Activity Verification using a Well-Type Ionization Chamber

Objective: To independently verify the air kerma strength of a new Ir-192 source.

Methodology:

- Equipment Setup:
 - Place the calibrated well-type ionization chamber on a stable, level surface.
 - Connect the chamber to a calibrated electrometer.
 - Allow the system to warm up according to the manufacturer's instructions.
- Constancy Check:
 - Before measuring the Ir-192 source, measure a long-lived reference source (e.g., Cs-137) to ensure the system is functioning correctly. The reading should be within established tolerance levels.^[1]

- Source Measurement:
 - Using appropriate handling tools and shielding, carefully place the Ir-192 source into the designated holder within the well-type chamber. Ensure the source is positioned at the reference point of the chamber.
 - Record the reading from the electrometer after it has stabilized.
 - Repeat the measurement several times to ensure reproducibility.
- Corrections and Calculations:
 - Apply the necessary correction factors to the electrometer reading, including those for temperature, pressure, and the electrometer's calibration factor.
 - Use the calibration coefficient specific to Ir-192 for the well-type chamber to calculate the air kerma strength.
- Comparison:
 - Compare the calculated air kerma strength with the value provided on the manufacturer's calibration certificate. The values should agree within a predefined tolerance (typically $\pm 3\%$).^[1]

Protocol 2: Leak Testing of a Sealed Ir-192 Source (Wipe Test)

Objective: To detect any removable radioactive contamination from the surface of the sealed source container.

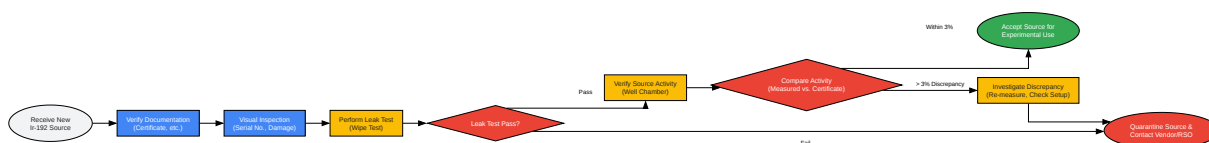
Methodology:

- Preparation:
 - Wear personal protective equipment, including gloves and a lab coat.
 - Prepare a wipe sample kit, which typically includes filter paper or a cotton swab, a moistening agent (e.g., distilled water or ethanol), and a labeled container for the sample.

[\[4\]](#)

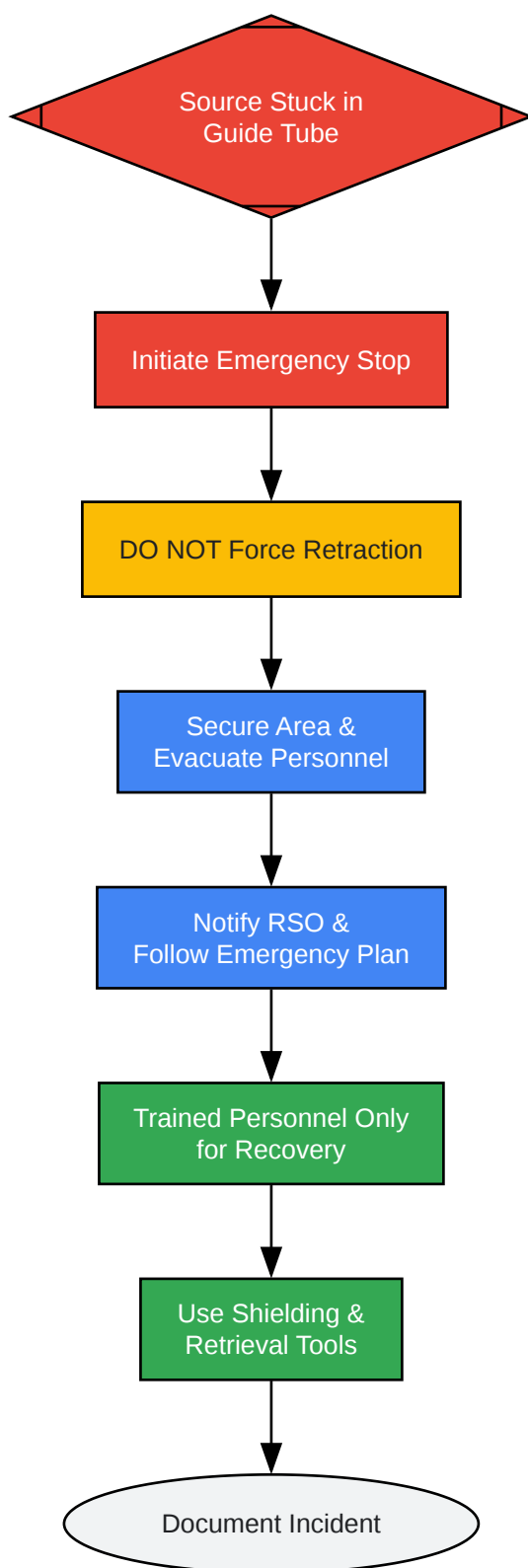
- Wipe Procedure:
 - Using tongs or other remote handling tools, carefully wipe the entire accessible surface of the source holder or the most susceptible areas for leaks, such as welds and joints.[\[4\]](#)
 - Apply moderate pressure to ensure good contact with the surface.
- Sample Analysis:
 - Place the wipe sample in its labeled container.
 - Analyze the sample using a sensitive radiation detection instrument, such as a gamma counter or a liquid scintillation counter.
- Interpretation of Results:
 - The measured activity of the wipe sample should be below the regulatory limit for removable contamination (e.g., 185 Bq or 0.005 μCi).[\[3\]](#)[\[15\]](#)
 - If the activity exceeds the limit, the source is considered to be leaking, and emergency procedures must be initiated.

Visualizations



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Caption: Workflow for the acceptance testing of a new **Iridium-192** source.



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Caption: Logical steps for responding to a stuck **Iridium-192** source emergency.

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